

An In-depth Technical Guide to (7-Aminoheptyl)dimethylamine: Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (7-Aminoheptyl)dimethylamine

CAS No.: 22078-09-7

Cat. No.: B1275678

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Abstract

(7-Aminoheptyl)dimethylamine, systematically known as N¹,N¹-dimethylheptane-1,7-diamine, is a versatile bifunctional organic molecule. Its unique structure, featuring a primary amine and a tertiary amine separated by a flexible seven-carbon aliphatic chain, makes it a valuable building block in medicinal chemistry and materials science. This guide provides a comprehensive technical overview of its chemical and physical properties, detailed structural and spectral analysis, a representative synthesis protocol, and a discussion of its applications for researchers in drug discovery and chemical development.

Core Chemical Identity and Physicochemical Properties

N¹,N¹-dimethylheptane-1,7-diamine is an asymmetric diamine. The presence of two distinct amine functionalities—a nucleophilic primary amine and a basic, sterically hindered tertiary

amine—governs its reactivity and utility. The heptyl chain provides significant flexibility and lipophilicity, which can be leveraged to modulate the properties of larger molecular constructs.

While a specific CAS number for N¹,N¹-dimethylheptane-1,7-diamine is not prominently indexed, its properties can be reliably predicted and extrapolated from its constituent parts and from data on similar long-chain diamines. For reference, the parent compound, 1,7-diaminoheptane, is well-characterized under CAS Number 646-19-5.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Chemical Identity and Predicted Physicochemical Properties

Property	Value / Identifier	Source / Basis
IUPAC Name	N ¹ ,N ¹ -dimethylheptane-1,7-diamine	IUPAC Nomenclature
Common Name	(7-Aminoheptyl)dimethylamine	Trivial Name
Molecular Formula	C ₉ H ₂₂ N ₂	-
Molecular Weight	158.29 g/mol	Calculated
Canonical SMILES	CN(C)CCCCCCN	Structure
InChI Key	OXAUQAUWLUANLY-UHFFFAOYSA-N	Structure
Predicted Boiling Point	~220-235 °C	Extrapolated from 1,7-diaminoheptane (223-225 °C) and N,N-dimethyl-1,6-hexanediamine.
Predicted Density	~0.85 g/cm ³	Based on similar aliphatic diamines.
Predicted Solubility	Soluble in water and common organic solvents (ethanol, methanol, chloroform).	Polarity of amine groups.
Predicted pKa ₁	~10.8 (for -NH ₃ ⁺)	Typical for primary alkylammonium ions.
Predicted pKa ₂	~10.2 (for -N(CH ₃) ₂ H ⁺)	Typical for tertiary alkylammonium ions.

Molecular Structure and Spectroscopic Signature

The utility of any chemical tool is intrinsically linked to the ability to confirm its structure. Although a public spectral database for N¹,N¹-dimethylheptane-1,7-diamine is not readily available, its spectroscopic characteristics can be confidently predicted based on established principles and data from analogous structures.^[5]

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3)

The proton NMR spectrum is expected to be characteristic and readily interpretable:

- $\delta \sim 2.65$ ppm (t, 2H, $J \approx 7.5$ Hz): Methylene protons (C7) adjacent to the primary amine ($-\text{CH}_2\text{-NH}_2$). This signal is analogous to the terminal methylene protons in 1,7-diaminoheptane.[5]
- $\delta \sim 2.23$ ppm (t, 2H, $J \approx 7.5$ Hz): Methylene protons (C1) adjacent to the tertiary dimethylamine ($-\text{CH}_2\text{-N}(\text{CH}_3)_2$).
- $\delta \sim 2.20$ ppm (s, 6H): The two equivalent methyl groups on the tertiary amine ($-\text{N}(\text{CH}_3)_2$). This singlet is a hallmark of the dimethylamino group.
- $\delta \sim 1.4\text{-}1.6$ ppm (m, 4H): Methylene protons at C2 and C6.
- $\delta \sim 1.3$ ppm (m, 6H): Methylene protons at C3, C4, and C5, which form a broad, complex multiplet.
- $\delta \sim 1.2$ ppm (br s, 2H): Protons of the primary amine ($-\text{NH}_2$). This signal is typically broad and its chemical shift can vary with concentration and solvent.

Predicted ^{13}C NMR Spectrum (125 MHz, CDCl_3)

The carbon spectrum provides a clear map of the aliphatic backbone:

- $\delta \sim 59.5$ ppm: Methylene carbon (C1) adjacent to the dimethylamino group.
- $\delta \sim 45.4$ ppm: Methyl carbons of the dimethylamino group.
- $\delta \sim 42.5$ ppm: Methylene carbon (C7) adjacent to the primary amino group.
- $\delta \sim 34.0$ ppm: Methylene carbon (C6).
- $\delta \sim 32.0 - 27.0$ ppm: A cluster of signals for the internal methylene carbons (C2, C3, C4, C5).

Predicted Mass Spectrum (Electron Ionization)

Mass spectrometry is critical for confirming molecular weight and identifying key structural motifs through fragmentation.

- **Molecular Ion (M^+):** An ion at $m/z = 158$ corresponding to $[C_9H_{22}N_2]^+$. Due to the nitrogen rule, the molecular weight is an even number, consistent with the presence of two nitrogen atoms.
- **Base Peak ($m/z = 58$):** The most prominent peak is expected to be at $m/z 58$. This fragment, $[CH_2=N(CH_3)_2]^+$, is formed by the characteristic alpha-cleavage adjacent to the tertiary amine. This is a highly stable iminium cation and a diagnostic peak for the N,N-dimethylamino moiety.^{[6][7][8]}
- **Other Key Fragments:**
 - $m/z = 30$: $[CH_2=NH_2]^+$, resulting from alpha-cleavage at the primary amine end.
 - $m/z = 143$: $[M-15]^+$, corresponding to the loss of a methyl radical ($\bullet CH_3$).
 - $m/z = 100$: $[M-58]^+$ or fragments resulting from cleavage at the C6-C7 bond.

Synthesis and Chemical Reactivity

As a specialized building block, N¹,N¹-dimethylheptane-1,7-diamine is not typically produced on a large industrial scale but can be readily synthesized in a laboratory setting. A robust and logical approach involves the selective functionalization of a C7 precursor.

Representative Synthesis Protocol

This protocol describes a two-step synthesis starting from 7-amino-1-heptanol, employing reductive amination. This method is chosen for its high efficiency and common use in medicinal chemistry for installing N,N-dimethyl groups.

Step 1: N,N-Dimethylation of 7-amino-1-heptanol

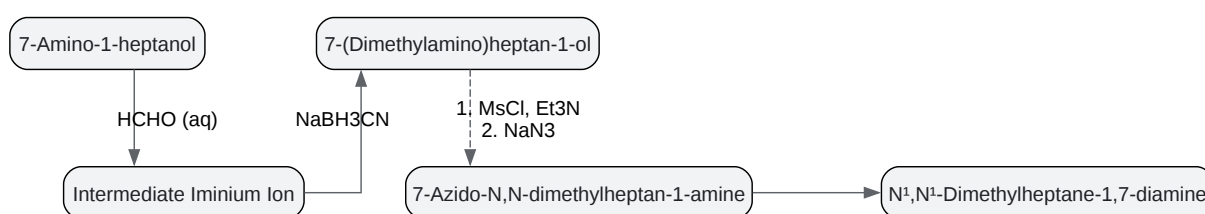
- **Reaction Setup:** To a solution of 7-amino-1-heptanol (1.0 eq) in methanol (MeOH, ~0.2 M), add aqueous formaldehyde (37 wt. %, 2.5 eq) and sodium cyanoborohydride ($NaBH_3CN$, 1.5 eq).

- Causality: Formaldehyde reacts with the primary amine to form a transient iminium ion. Sodium cyanoborohydride is a mild reducing agent that selectively reduces the iminium ion to the tertiary amine without reducing the aldehyde, preventing over-alkylation. Methanol is an excellent solvent for all reactants.
- Execution: Stir the reaction mixture at room temperature for 12-18 hours. Monitor the reaction progress by TLC or LC-MS until the starting material is consumed.
- Workup: Carefully quench the reaction by adding aqueous HCl (1 M) until gas evolution ceases (to destroy excess NaBH_3CN). Basify the mixture with NaOH (2 M) to $\text{pH} > 12$ and extract with dichloromethane (DCM, 3x).
- Purification: Dry the combined organic layers over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield 7-(dimethylamino)heptan-1-ol, which is often used in the next step without further purification.

Step 2: Conversion of Hydroxyl to Primary Amine

- Reaction Setup: Dissolve the crude 7-(dimethylamino)heptan-1-ol (1.0 eq) in anhydrous DCM (~0.1 M). Cool the solution to 0 °C and add triethylamine (Et_3N , 1.5 eq) followed by the dropwise addition of methanesulfonyl chloride (MsCl , 1.2 eq).
 - Causality: MsCl converts the primary alcohol into a good leaving group (mesylate). Triethylamine acts as a base to neutralize the HCl generated.
- Mesylate Formation: Allow the reaction to warm to room temperature and stir for 2-4 hours.
- Azide Displacement: To the reaction mixture, add sodium azide (NaN_3 , 3.0 eq) dissolved in a minimal amount of DMF. Heat the mixture to 60-70 °C and stir for 12 hours.
 - Causality: The azide ion (N_3^-) is a strong nucleophile that displaces the mesylate via an $\text{S}_\text{N}2$ reaction to form an alkyl azide.
- Reduction to Amine: Cool the mixture, dilute with water, and extract with ether. Concentrate the organic phase. Dissolve the crude azide in THF, add lithium aluminum hydride (LiAlH_4 , 1.5 eq) portion-wise at 0 °C. Stir at room temperature for 4 hours.

- Causality: LiAlH_4 is a powerful reducing agent that cleanly reduces the azide to the primary amine.
- Final Workup & Purification: Carefully quench the reaction by sequential addition of water, 15% NaOH (aq), and water (Fieser workup). Filter the resulting solids, dry the filtrate over Na_2SO_4 , and concentrate. Purify the final product by vacuum distillation or column chromatography to yield N^1, N^1 -dimethylheptane-1,7-diamine.



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Caption: Representative synthesis of **(7-Aminoheptyl)dimethylamine**.

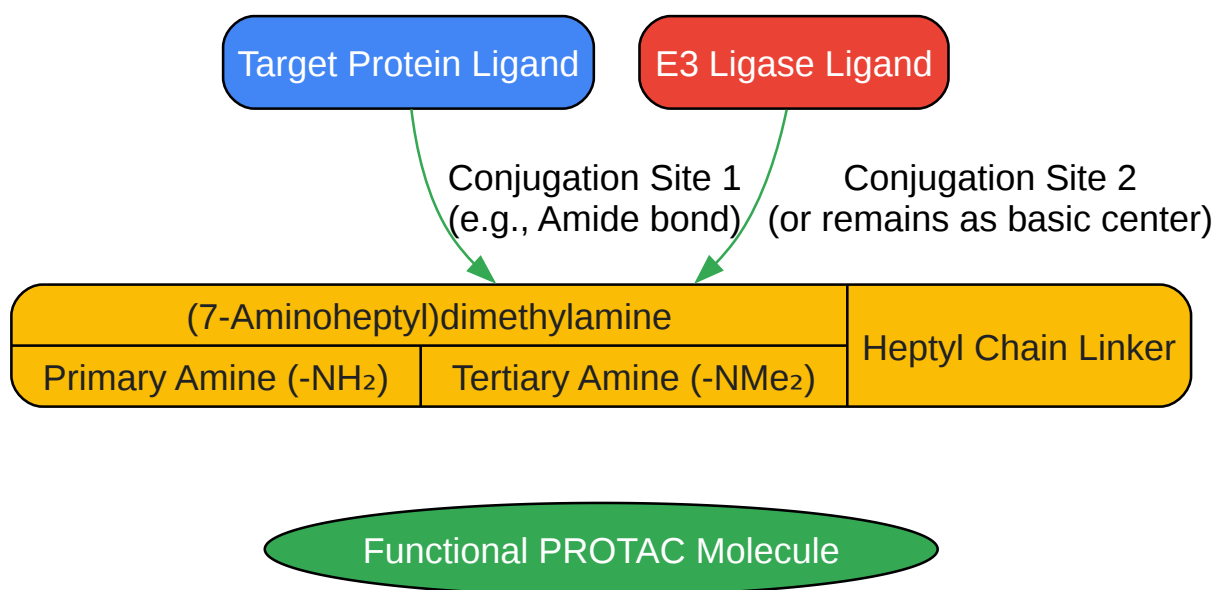
Applications in Research and Drug Development

The primary value of N^1, N^1 -dimethylheptane-1,7-diamine lies in its role as a heterobifunctional linker. In drug discovery, particularly in the development of new modalities like Proteolysis-Targeting Chimeras (PROTACs), the linker that connects the two active "warheads" is not merely a passive spacer.^{[9][10]} Its length, rigidity, and chemical nature are critical determinants of a molecule's efficacy and pharmacokinetic properties.^{[10][11]}

Key Application Areas:

- Linkerology in PROTACs: The seven-carbon chain provides a flexible tether of a specific length (~8-10 Å) to optimally orient a target protein ligand and an E3 ligase ligand for efficient ubiquitination and subsequent protein degradation.^[12] The primary amine serves as a versatile chemical handle for conjugation to one ligand (e.g., via amide bond formation), while the tertiary amine can remain as a basic center to improve solubility or engage in hydrogen bonding.

- **Scaffold for Combinatorial Libraries:** The differential reactivity of the two amines allows for sequential, controlled synthesis. The primary amine can be acylated or reductively aminated first, followed by reactions involving the tertiary amine (e.g., salt formation), enabling the rapid generation of diverse compound libraries.
- **Modulation of Physicochemical Properties:** Incorporating this diamine into a larger molecule introduces a flexible, lipophilic chain and a basic center, which can be used to tune properties like solubility, cell permeability, and metabolic stability.



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Caption: Role as a heterobifunctional linker in drug discovery.

Safety and Handling

As a corrosive aliphatic diamine, N¹,N¹-dimethylheptane-1,7-diamine requires careful handling to prevent injury. The safety profile is expected to be similar to that of 1,7-diaminoheptane.[1]

- **Hazard Classification:** Expected to be classified as Corrosive. Causes severe skin burns and eye damage.[1]
- **Personal Protective Equipment (PPE):** Always handle in a chemical fume hood. Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face

shield.

- Handling: Avoid inhalation of vapors and direct contact with skin and eyes. Keep away from strong oxidizing agents and acids.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.

Conclusion

(7-Aminoheptyl)dimethylamine is a highly functional and synthetically accessible building block. Its value is defined by its bifunctional nature, combining a reactive primary amine, a basic tertiary amine, and a flexible aliphatic spacer. For researchers in medicinal chemistry, it offers a powerful tool for linkerology studies, enabling the precise assembly and optimization of complex molecules like PROTACs. Understanding its predicted chemical properties, spectroscopic signatures, and reactivity is essential for its effective application in the laboratory.

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